

Troubleshooting poor solubility of Cephapirin sodium in aqueous solutions

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Compound of Interest

Compound Name: Cephapirin
Cat. No.: B13393267

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Technical Support Center: Cephapirin Sodium Solubility

This technical support center provides comprehensive guidance for researchers, scientists, and drug development professionals encountering challenges with the aqueous solubility of Cephapirin sodium.

Frequently Asked Questions (FAQs)

Q1: What is the expected aqueous solubility of Cephapirin sodium?

Cephapirin sodium is generally considered to be very soluble in water.[\[1\]](#)[\[2\]](#) Published data indicates that its solubility can exceed 350 mg/mL in certain aqueous media at room temperature.[\[1\]](#) One supplier reports a solubility of up to approximately 50 mg/mL in water.[\[3\]](#)

Q2: What is the pH of a Cephapirin sodium solution in water?

A 1% solution of Cephapirin sodium in water will typically have a pH between 6.5 and 8.5.[\[1\]](#)[\[4\]](#)

Q3: How does temperature affect the solubility of Cephapirin sodium?

Increasing the temperature of the aqueous solution can enhance the solubility of Cephapirin sodium. Studies have shown that raising the temperature from room temperature to 38°C improves solubilization and the clarity of the solution.[\[1\]](#)

Q4: Can I freeze solutions of Cephapirin sodium?

Yes, solutions of Cephapirin sodium can be frozen. Reconstituted solutions that are frozen immediately can maintain their potency for up to 60 days at -15°C. After thawing, these solutions are stable for 12 hours at room temperature or for 10 days if refrigerated at 4°C.

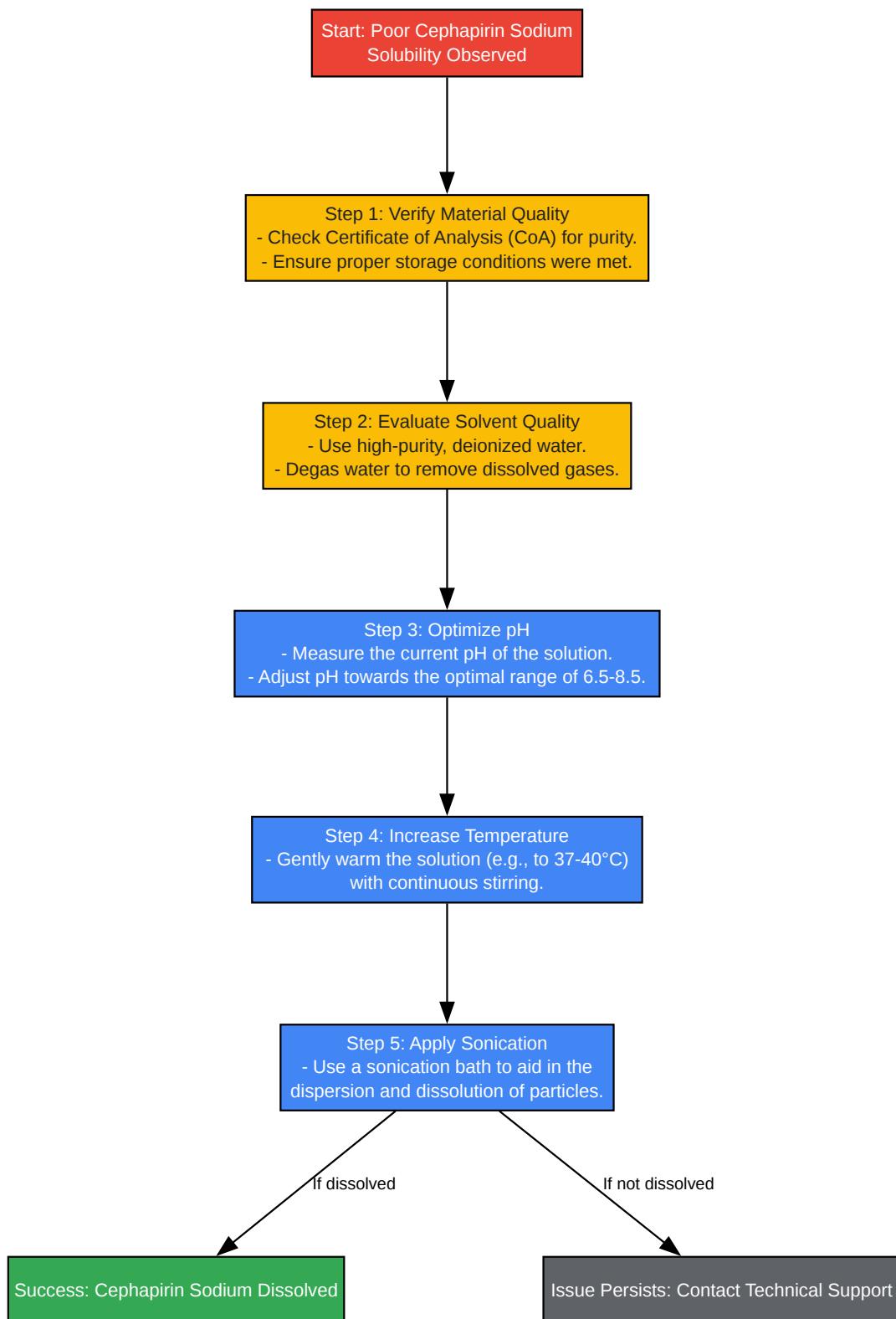
Q5: What solvents, other than water, can be used to dissolve Cephapirin sodium?

Cephapirin sodium is slightly soluble in dimethyl sulfoxide (DMSO) and methanol (MeOH), with a reported solubility of approximately 1 mg/mL.^[3] It is generally insoluble in most other organic solvents.^{[1][2]}

Troubleshooting Guide

Issue: Poor or Incomplete Dissolution of Cephapirin Sodium

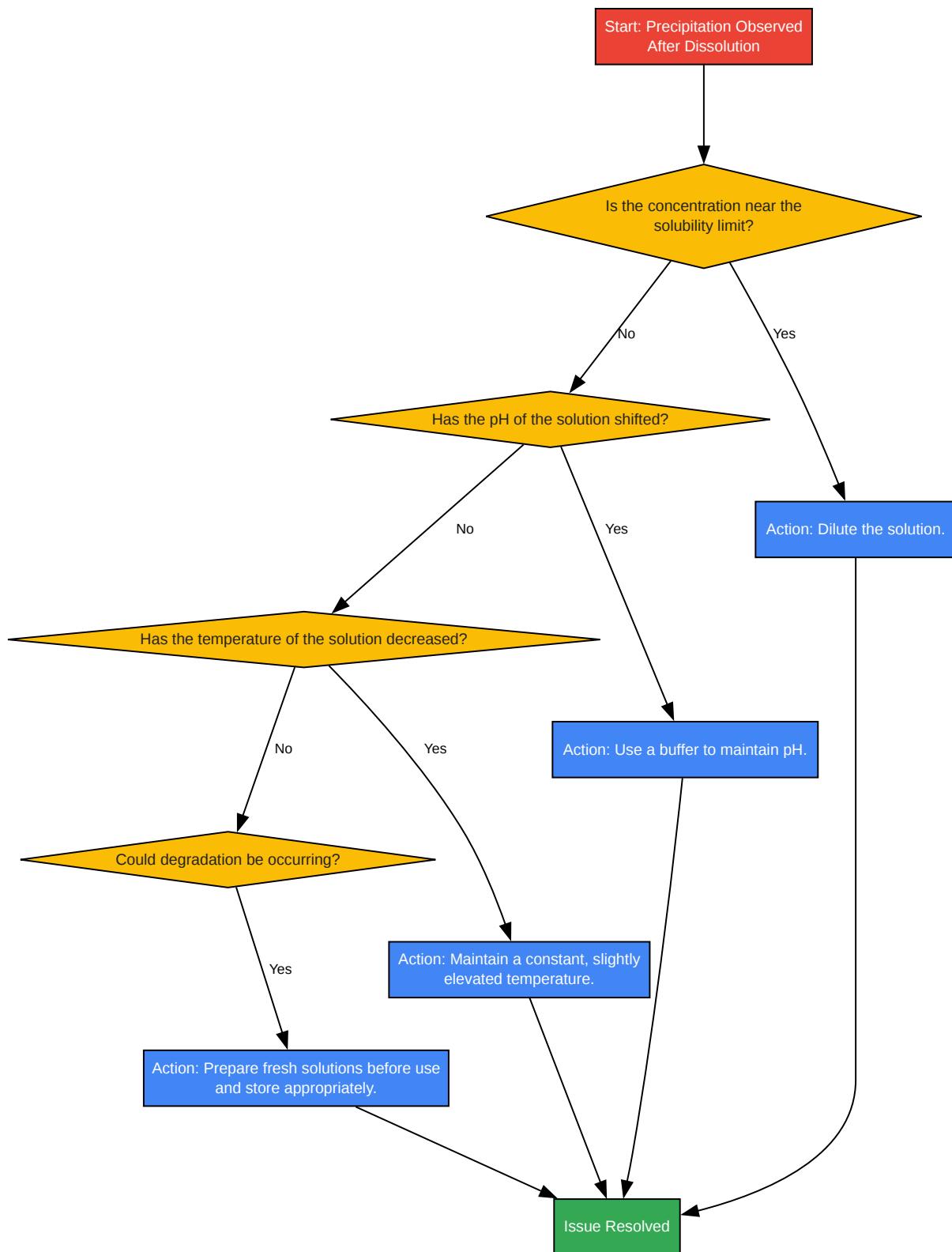
If you are experiencing difficulty dissolving Cephapirin sodium in an aqueous solution, please follow the troubleshooting workflow below.

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Caption: Troubleshooting workflow for Cephapirin sodium dissolution.

Issue: Precipitation Occurs After Initial Dissolution

Precipitation that occurs after the initial dissolution of Cephapirin sodium can be due to several factors.

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Caption: Logical relationships in troubleshooting precipitation.

Quantitative Data Summary

| Parameter | Condition | Solubility/Stability | Reference(s) |
|--------------------------------------|--|---|---|
| Aqueous Solubility | Room Temperature (in various milk-based media) | > 350 mg/mL | [1] |
| pH 6.8 Buffer (Room Temperature) | > 200 mg/mL | [5] [6] | |
| Water | Up to approx. 50 mg/mL | [3] | |
| pH of 1% Solution | In Water | 6.5 - 8.5 | [1] [4] |
| Solution Stability | 50-600 mg/mL in water for injection at 25°C | Stable for 12 hours | [7] |
| | 50-600 mg/mL in water for injection at 4°C | Stable for 10 days | [7] |
| Frozen at -15°C after reconstitution | Stable for up to 60 days | [7] | |
| Thawed solution at room temperature | Stable for 12 hours | [7] | |
| Thawed solution at 4°C | Stable for 10 days | [7] | |
| Temperature Effect | Increase from Room Temperature to 38°C | Enhances solubilization and clarity | [1] |

Experimental Protocols

Standard Protocol for Preparation of an Aqueous Cephapirin Sodium Solution

This protocol provides a general procedure for dissolving Cephapirin sodium in an aqueous solution.

Materials:

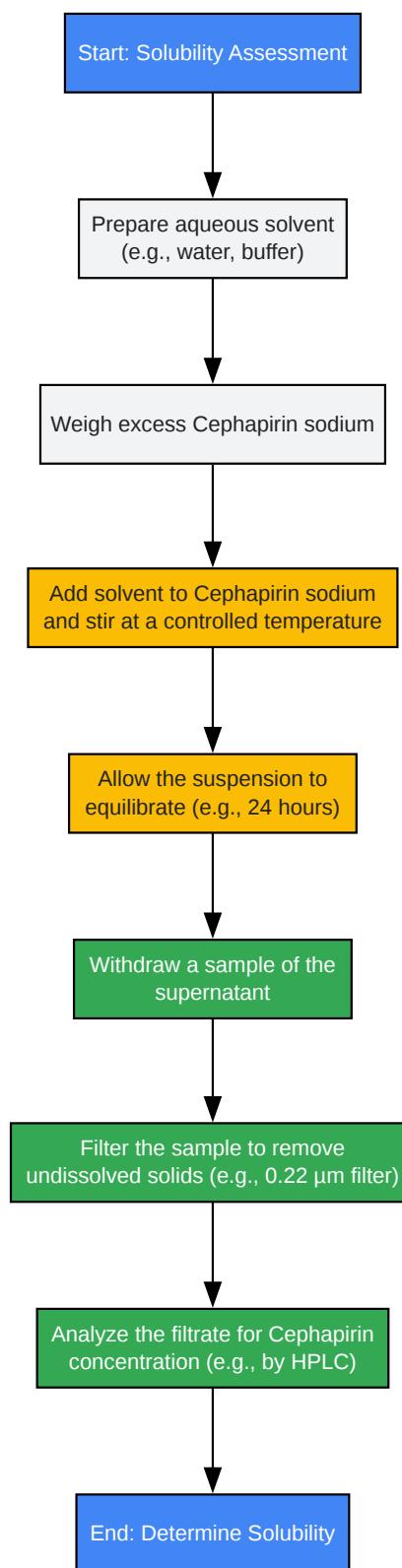
- Cephapirin sodium powder
- High-purity, deionized water
- Calibrated pH meter
- Magnetic stirrer and stir bar
- Volumetric flasks
- Sterile filter (if required)

Procedure:

- Weighing: Accurately weigh the desired amount of Cephapirin sodium powder.
- Initial Dispension: In a suitable container, add a small amount of deionized water to the powder to create a slurry. This helps to wet the powder and prevent clumping.
- Dissolution: Gradually add the remaining deionized water while continuously stirring with a magnetic stirrer.
- pH Measurement: Once the powder appears to be dissolved, measure the pH of the solution. If necessary, adjust the pH to be within the 6.5 to 8.5 range using dilute acid or base.
- Final Volume: Transfer the solution to a volumetric flask and add deionized water to the final desired volume.
- Visual Inspection: Visually inspect the solution for any undissolved particles. If particles are present, continue stirring. Gentle warming or sonication may be applied if necessary.

- Sterilization (Optional): If a sterile solution is required, pass the solution through a 0.22 μm sterile filter.
- Storage: Use the solution immediately or store it at 2-8°C for short-term use. For longer-term storage, consider preparing aliquots and freezing at -20°C or below.

Experimental Workflow for Solubility Assessment



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Caption: A general experimental workflow for determining the solubility of Cephapirin sodium.

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